

# Solubility of Copper Chromate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Copper chromate

Cat. No.: B169113

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This technical guide provides a comprehensive overview of the solubility of **copper chromate** ( $\text{CuCrO}_4$ ) in various solvents. The information is intended to support research and development activities where the dissolution or reaction of this compound is critical. This document details quantitative solubility data, explores its behavior in different solvent systems, and provides actionable experimental protocols for solubility determination.

## Overview of Copper Chromate Solubility

**Copper chromate** is a reddish-brown crystalline solid that is generally considered sparingly soluble in water. Its solubility is significantly influenced by the pH of the medium and the presence of complexing agents. While it exhibits low solubility in neutral aqueous solutions and most organic solvents, it is readily soluble in acidic and certain basic solutions due to chemical reactions.

## Quantitative Solubility Data

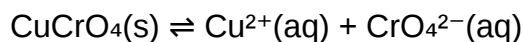
The following table summarizes the available quantitative solubility data for **copper chromate** in various solvents. It is important to note that quantitative data for many organic solvents is not readily available in the literature.

Solvent System	Temperature (°C)	Solubility	Ksp	Source
Water (H <sub>2</sub> O)	25	0.0020 mol/L	3.6 x 10 <sup>-6</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
0.341 g/L				
Ethanol (C <sub>2</sub> H <sub>5</sub> OH)	Not Specified	Soluble (Qualitative)	-	<a href="#">[2]</a>
Methanol (CH <sub>3</sub> OH)	Not Specified	Data not available	-	
Acetone (C <sub>3</sub> H <sub>6</sub> O)	Not Specified	Data not available	-	
Dimethyl Sulfoxide (DMSO)	Not Specified	Data not available	-	
Nitric Acid (HNO <sub>3</sub> )	Not Specified	Soluble (Qualitative)	-	
Sodium Hydroxide (NaOH)	Not Specified	Soluble (by reaction)	-	<a href="#">[3]</a> <a href="#">[4]</a>
Aqueous Ammonia (NH <sub>3</sub> )	Not Specified	Soluble (by reaction)	-	

## Solubility in Different Solvent Types

### Aqueous Solubility

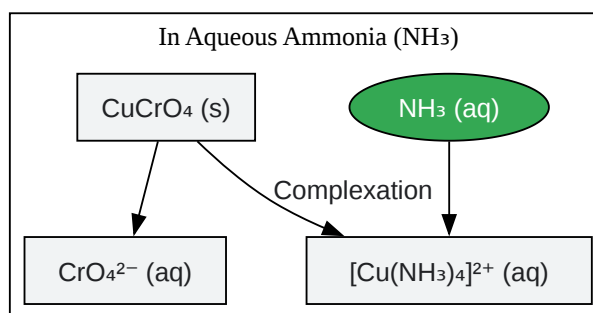
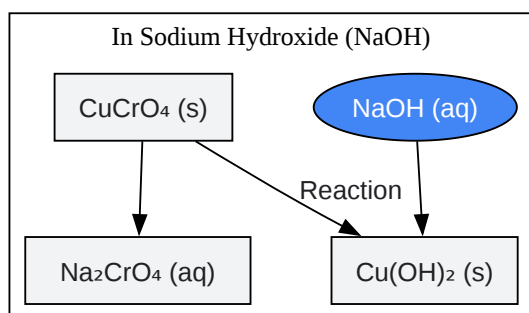
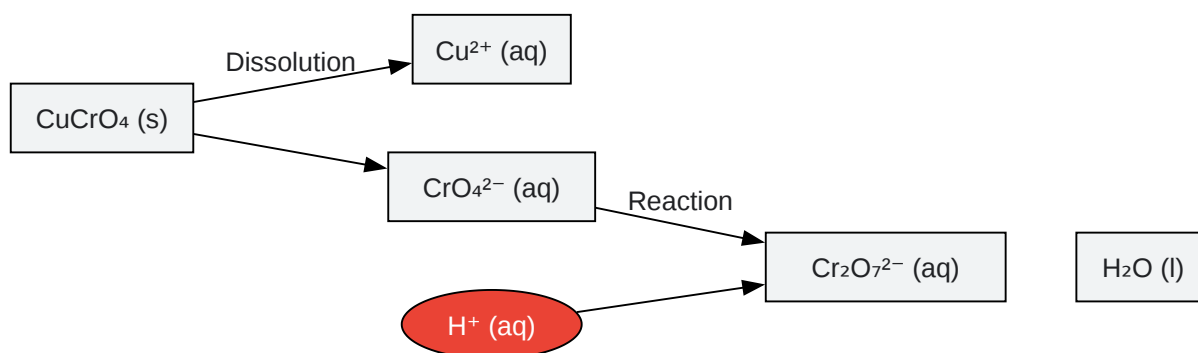
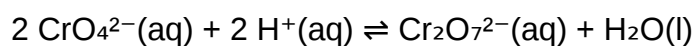
In pure water, **copper chromate** establishes a dissolution equilibrium:

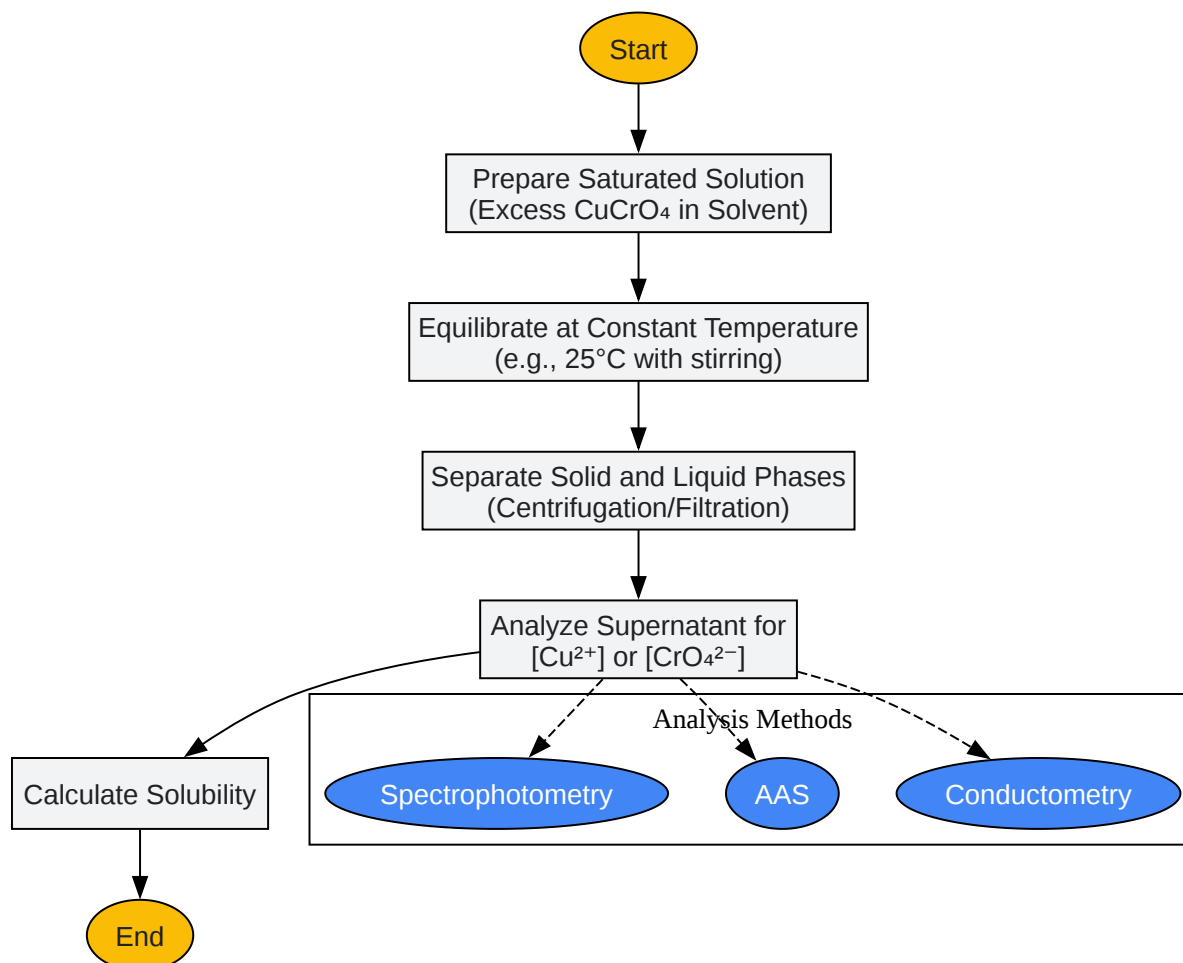


The low solubility product constant (K<sub>sp</sub>) indicates that only a small amount of the solid will dissolve to form copper(II) and chromate ions in solution.

## Acidic Solutions

**Copper chromate** is soluble in acids, such as nitric acid.[3][4] The dissolution in acidic media is driven by the reaction of the chromate ion (a weak base) with  $\text{H}^+$  ions to form dichromate ions ( $\text{Cr}_2\text{O}_7^{2-}$ ) and other chromic species, shifting the dissolution equilibrium to the right.





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